

A Technical Guide to the Basic Reaction Mechanisms of Formyl Acetate

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Compound of Interest

Compound Name: *Formyl acetate*

Cat. No.: *B1329439*

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Abstract: **Formyl acetate**, also known as acetic formic anhydride, is a reactive mixed anhydride with the chemical formula $C_3H_4O_3$.^[1] It serves as a potent and highly selective formylating agent in organic synthesis, crucial for the introduction of formyl groups onto various nucleophiles.^{[2][3]} This technical guide provides an in-depth overview of the core reaction mechanisms involving **formyl acetate**, including its synthesis, decomposition pathways, and its application in formylation reactions. The content is tailored for researchers, scientists, and drug development professionals, offering detailed experimental protocols, tabulated quantitative data, and mechanistic diagrams to facilitate a comprehensive understanding.

Physicochemical and Spectroscopic Data

Formyl acetate is a colorless liquid that is sensitive to air and moisture.^[2] Due to its instability, it is often prepared in situ or used immediately after synthesis.^{[2][4]} Its key physical and spectroscopic properties are summarized below.

Property	Value	References
Molecular Formula	C ₃ H ₄ O ₃	[2][5][6]
Molecular Weight	88.06 g/mol	[2][5][6]
Boiling Point	27-28 °C at 10 mmHg (1.33 kPa)	[2][3][7]
	102.6 °C at 760 mmHg	[1][8]
Density	~1.116 g/cm ³ (Predicted)	[2][1]
Refractive Index (n ²⁰ D)	1.388	[7]
Flash Point	31 °C	[1][8]
¹ H NMR (neat)	δ 9.05 (s, 1H, -CHO), δ 2.25 (s, 3H, CH ₃ CO-)	[7]
IR (neat, cm ⁻¹)	1791, 1765 (C=O stretching)	[7]

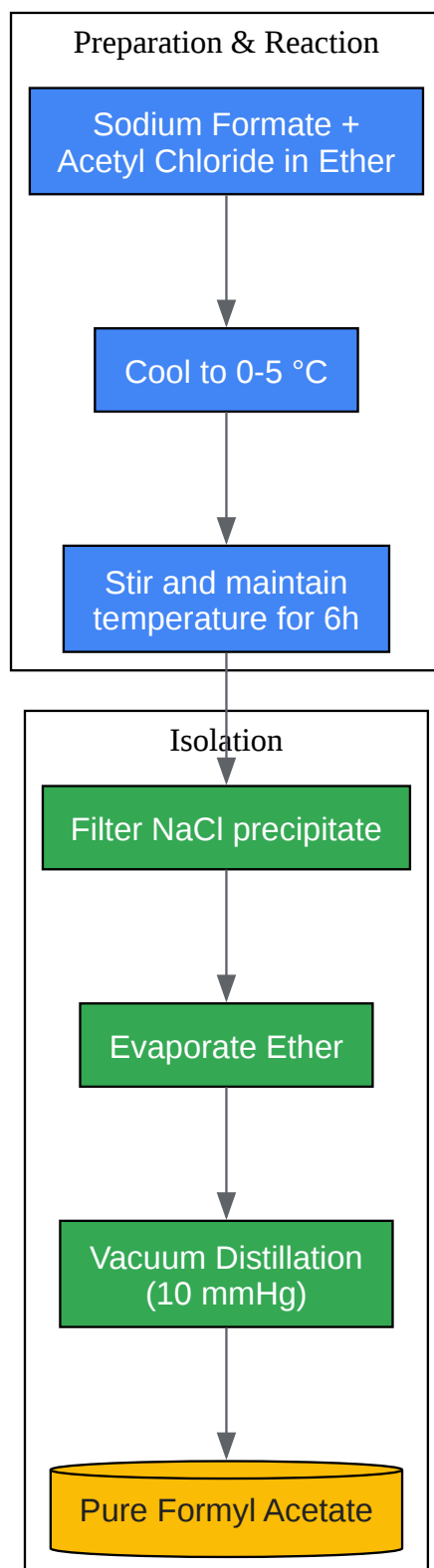
Synthesis of Formyl Acetate

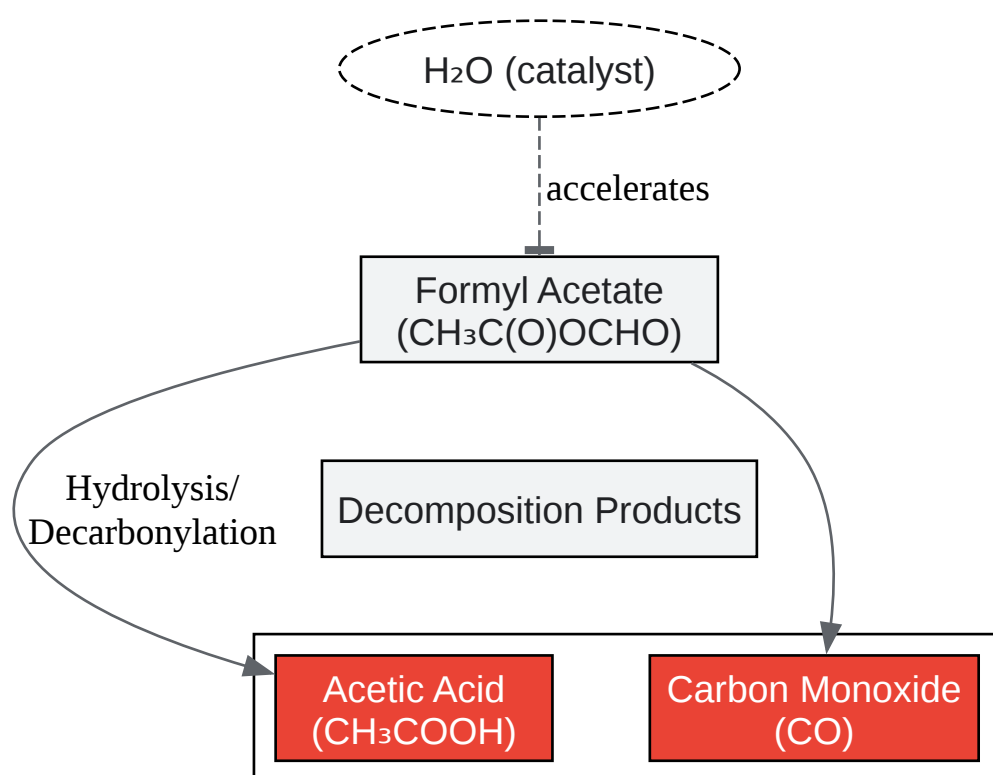
Several methods exist for the preparation of **formyl acetate**. The most common laboratory-scale synthesis involves the reaction of sodium formate with acetyl chloride.[1][4] Alternatively, it can be generated in situ from formic acid and acetic anhydride, which is particularly useful for immediate consumption in subsequent reactions.[2][4][9]

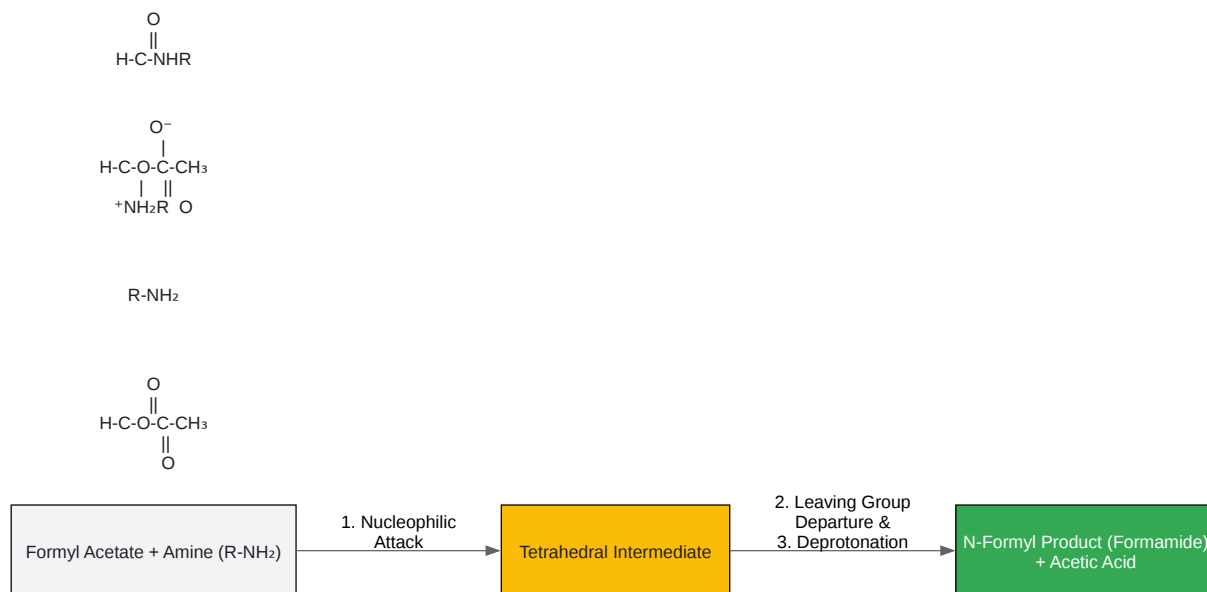
This procedure is adapted from a well-established method and provides high-purity **formyl acetate**. [5][7]

- Preparation: Equip a three-necked, round-bottomed flask with a mechanical stirrer, a dropping funnel, and a calcium chloride drying tube. All glassware must be thoroughly dried.
- Reactants: Add finely ground, anhydrous sodium formate (1.1 moles) and 500 mL of anhydrous diethyl ether to the flask.
- Reaction: Cool the stirred suspension to 0-5 °C in an ice-salt bath. Add acetyl chloride (1.0 mole) dropwise from the dropping funnel over approximately 1 hour, maintaining the internal temperature below 5 °C.

- **Stirring:** After the addition is complete, remove the cooling bath and allow the mixture to warm to room temperature. Continue stirring for an additional 5-6 hours.[3][5]
- **Work-up:** Filter the mixture quickly to remove the sodium chloride precipitate. Wash the filter cake with two portions of anhydrous diethyl ether.
- **Isolation:** Combine the filtrate and washings. Remove the ether by distillation at atmospheric pressure. The remaining residue is then distilled under reduced pressure (e.g., 10 mmHg) to yield pure **formyl acetate** (b.p. 27-28 °C).[7] The yield is typically high, around 64-97%.[5][7]







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